

GSK256066: A Technical Guide for Researchers

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Compound of Interest

Compound Name: LY456066

Cat. No.: B15618967

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of GSK256066, a high-affinity, selective phosphodiesterase 4 (PDE4) inhibitor. It covers the chemical structure, physicochemical properties, mechanism of action, and key experimental findings related to this compound. Detailed methodologies for cited experiments are provided to facilitate reproducibility and further investigation.

Chemical Structure and Properties

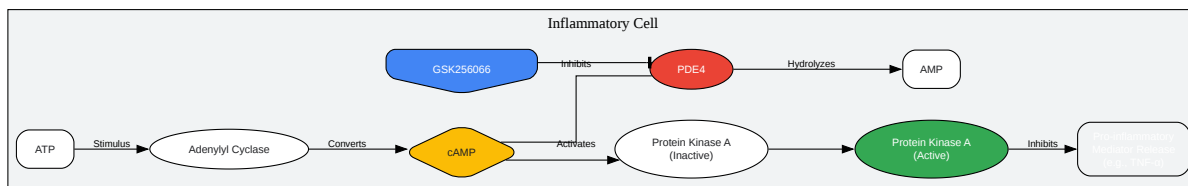
GSK256066, with the chemical name 6-[[3-[(Dimethylamino)carbonyl]phenyl]sulfonyl]-4-[(3-methoxyphenyl)amino]-8-methyl-3-quinolinecarboxamide, is a potent inhibitor of PDE4. Its chemical structure and key properties are summarized below.

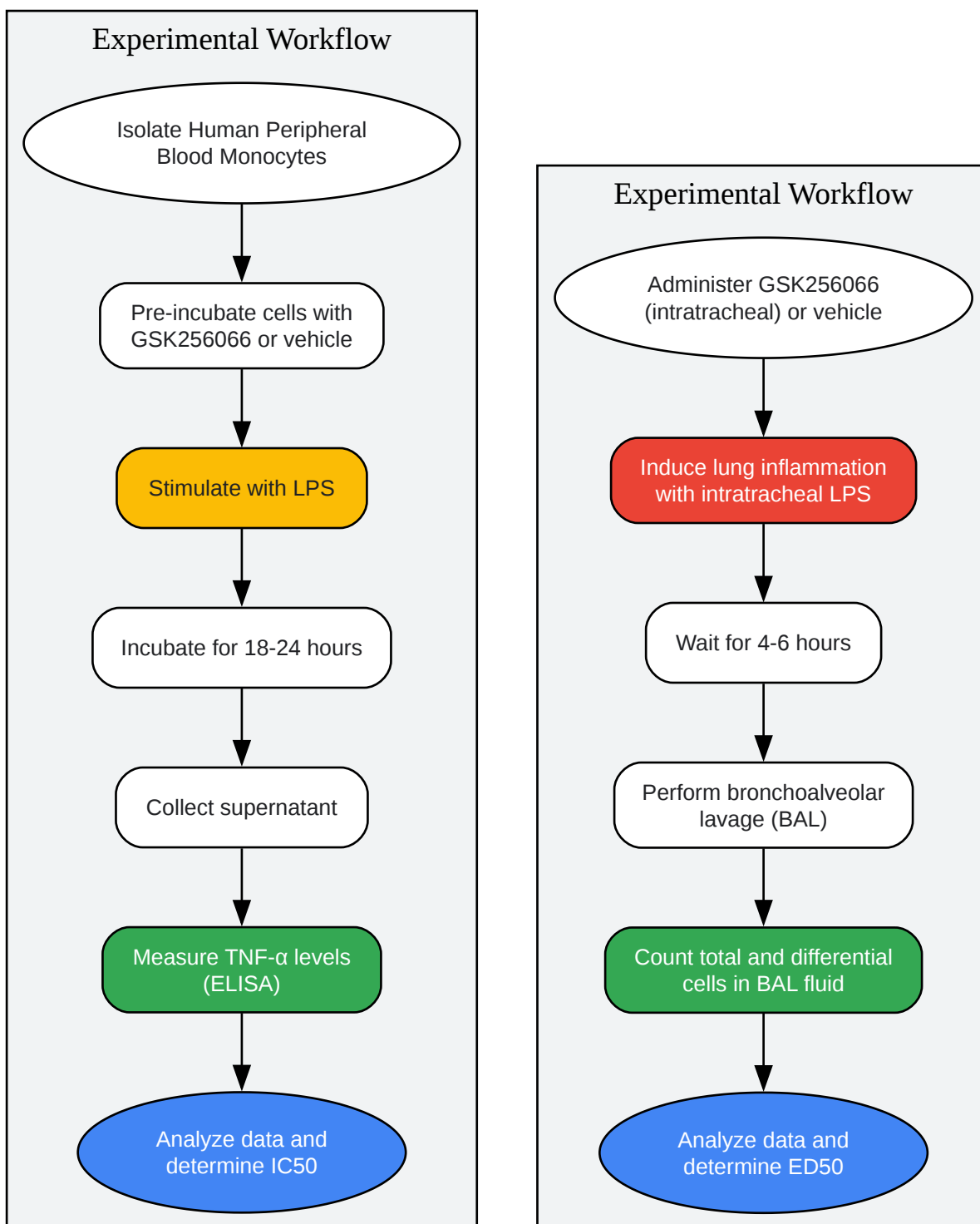
Table 1: Chemical and Physical Properties of GSK256066

Property	Value
IUPAC Name	6-[[3- [(Dimethylamino)carbonyl]phenyl]sulfonyl]-4-[(3- methoxyphenyl)amino]-8-methyl-3- quinolinecarboxamide
Molecular Formula	C27H26N4O5S
Molecular Weight	518.58 g/mol
CAS Number	801312-28-7
SMILES	<chem>CC1=CC(=CC2=C1N=C(C(=O)N)C(NC3=CC(=CC=C3)OC)=C2)S(=O)(=O)C4=CC(=CC=C4)C(=O)N(C)C</chem>
Solubility	Insoluble in water and ethanol; Soluble in DMSO (5 mg/mL)
Storage	Store at -20°C for long-term stability.

Mechanism of Action: PDE4 Inhibition

GSK256066 is an exceptionally potent and selective inhibitor of phosphodiesterase 4 (PDE4), an enzyme that plays a crucial role in regulating intracellular levels of cyclic adenosine monophosphate (cAMP). By inhibiting PDE4, GSK256066 prevents the degradation of cAMP, leading to its accumulation within inflammatory and immune cells. Elevated cAMP levels activate Protein Kinase A (PKA), which in turn phosphorylates and regulates various downstream targets, ultimately resulting in the suppression of pro-inflammatory responses. This mechanism underlies the anti-inflammatory effects of GSK256066 observed in various preclinical and clinical models of respiratory diseases like asthma and Chronic Obstructive Pulmonary Disease (COPD).





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